

Cyclopentanone, semicarbazone CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentanone, semicarbazone

Cat. No.: B14723830

[Get Quote](#)

Technical Guide: Cyclopentanone Semicarbazone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and safety data for cyclopentanone semicarbazone, a derivative of cyclopentanone. This document is intended to serve as a key resource for professionals in research and development.

Chemical Identification and Properties

Cyclopentanone semicarbazone is a chemical compound formed through the condensation reaction of cyclopentanone and semicarbazide. It is primarily used in the identification and characterization of cyclopentanone.

Table 1: Chemical Identification of Cyclopentanone Semicarbazone

Identifier	Value
Chemical Name	Cyclopentanone, semicarbazone
Synonyms	(cyclopentylideneamino)urea, 2-Cyclopentylidenehydrazinecarboxamide
CAS Number	5459-00-7[1]
Molecular Formula	C ₆ H ₁₁ N ₃ O
Molecular Weight	141.17 g/mol

Table 2: Physical Properties of Cyclopentanone Semicarbazone and its Precursor

Property	Cyclopentanone Semicarbazone	Cyclopentanone (Precursor)
Physical State	Solid	Liquid[2]
Appearance	-	Clear[2]
Melting Point	203 °C[3]	-51 °C[2][4]
Boiling Point	-	130 - 131 °C[2][4]
Flash Point	-	26 °C[2]

Safety and Handling

A specific Safety Data Sheet (SDS) for cyclopentanone semicarbazone is not readily available. Therefore, it is crucial to handle this compound with care, assuming it may possess hazards similar to its precursor, cyclopentanone. The safety information for cyclopentanone is summarized below.

Table 3: Hazard Information for Cyclopentanone (CAS: 120-92-3)

Hazard Category	Classification & Precautionary Statements
GHS Pictograms	GHS02 (Flammable), GHS07 (Irritant)
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor.[4][5] H315: Causes skin irritation.[4][5] H319: Causes serious eye irritation.[4][5]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Handling and Storage:

- Keep container tightly closed in a dry and well-ventilated place.[4]
- Keep away from sources of ignition.[4]
- Ground/bond container and receiving equipment to prevent static discharge.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6]

First Aid Measures:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

- If swallowed: Rinse mouth. Do NOT induce vomiting.

Experimental Protocol: Synthesis of Cyclopentanone Semicarbazone

The following protocol details a general method for the synthesis of semicarbazones from a ketone, adapted for cyclopentanone.

Objective: To synthesize cyclopentanone semicarbazone via a condensation reaction.

Materials:

- Semicarbazide hydrochloride (44.8 mmol)
- Anhydrous sodium acetate (58.3 mmol)
- Ethanol (50 mL)
- Cyclopentanone (40.4 mmol)

Procedure:

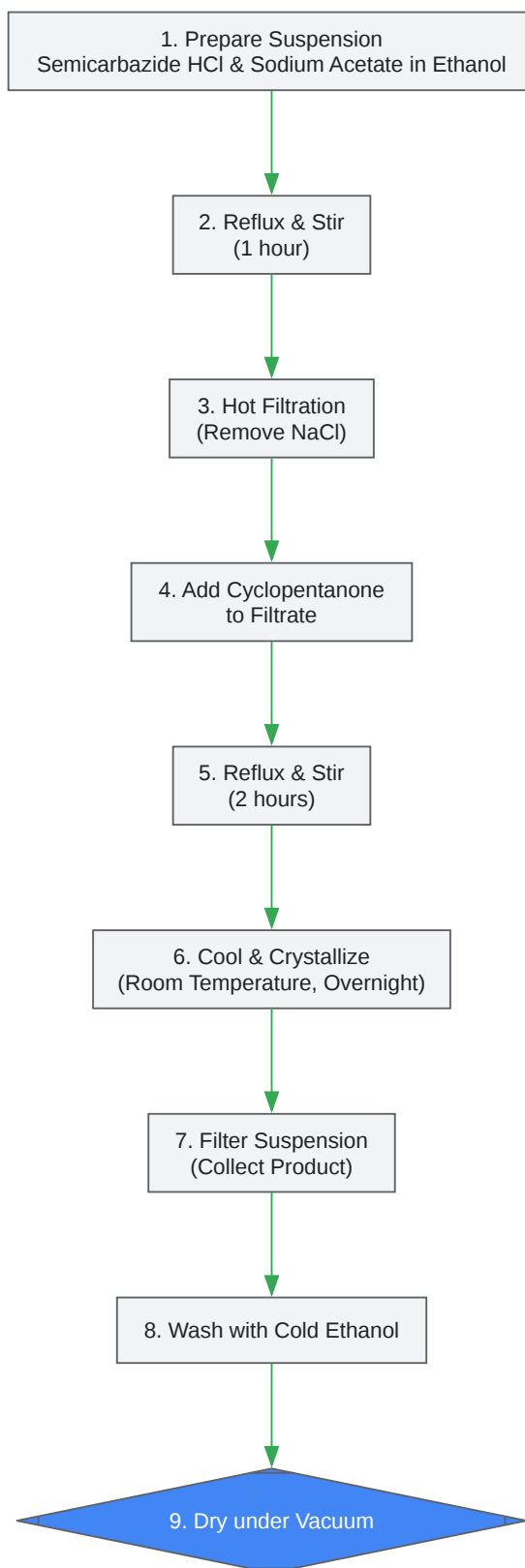
- Prepare a suspension of semicarbazide hydrochloride in ethanol in a round-bottom flask.
- Add anhydrous sodium acetate to the suspension.
- Heat the mixture to reflux and stir for 1 hour.
- Filter the suspension while it is still hot to remove precipitated sodium chloride.
- Transfer the filtrate to a new flask.
- Add cyclopentanone to the filtrate.
- Heat the reaction mixture to reflux and stir for 2 hours.
- Allow the reaction to cool to room temperature and then let it stand overnight to allow for crystallization.

- Filter the resulting suspension to collect the solid product.
- Wash the collected solid with cold ethanol (3 x 50 mL).
- Dry the solid product under reduced pressure in a vacuum oven.

Expected Outcome: A crystalline solid of cyclopentanone semicarbazone.

Visualization of Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of cyclopentanone semicarbazone.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for cyclopentanone semicarbazone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclopentanone, semicarbazone | 5459-00-7 [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. cerritos.edu [cerritos.edu]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Cyclopentanone, semicarbazone CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14723830#cyclopentanone-semicarbazone-cas-number-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com